

# An In-Depth Technical Guide to the Synthesis of Tris-(2-methanethiosulfonylethyl)amine

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## Compound of Interest

**Compound Name:** *Tris-(2-methanethiosulfonylethyl)amine*

**Cat. No.:** B019473

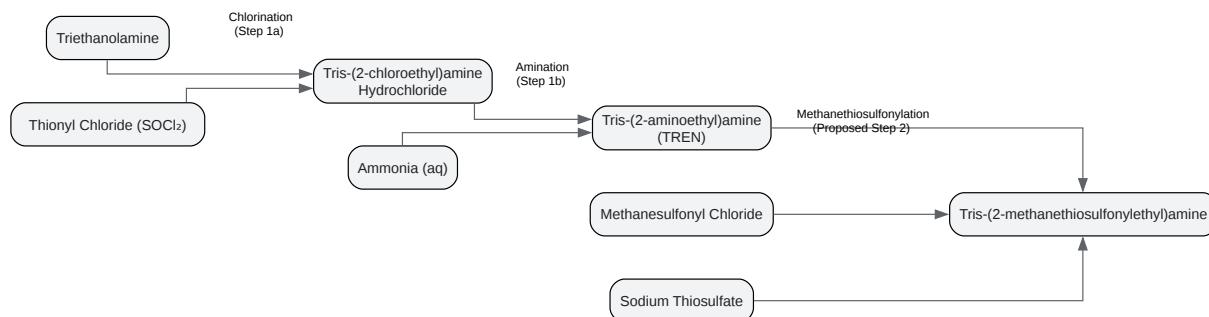
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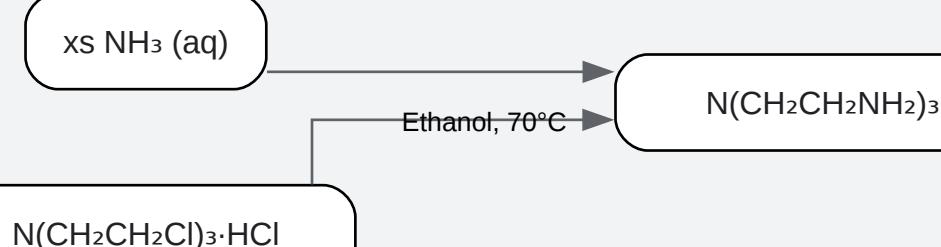
This technical guide provides a comprehensive overview of the synthesis of **Tris-(2-methanethiosulfonylethyl)amine**, a complex organic molecule with potential applications in drug development and various biochemical studies. The synthesis is presented as a two-step process, beginning with the preparation of the key intermediate, Tris-(2-aminoethyl)amine, followed by the introduction of the methanethiosulfonate functional groups. This document offers detailed experimental protocols, quantitative data summaries, and visualizations of the synthetic pathways to aid in the successful replication and understanding of the synthesis.

## Overall Synthetic Strategy

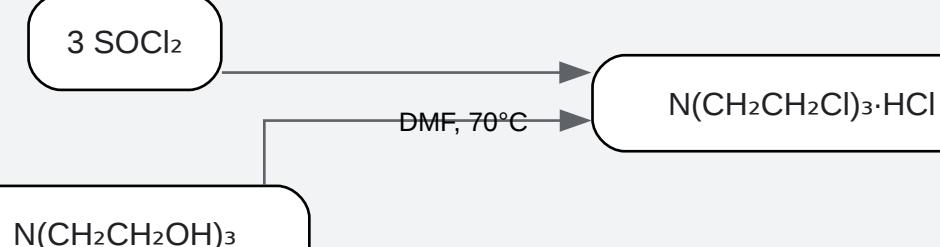
The synthesis of **Tris-(2-methanethiosulfonylethyl)amine** is most effectively approached in two main stages. The first stage involves the synthesis of the precursor molecule, Tris-(2-aminoethyl)amine (TREN), from the readily available starting material, triethanolamine. The second, and more specialized stage, is the proposed conversion of Tris-(2-aminoethyl)amine to the final product by introducing the methanethiosulfonate groups.

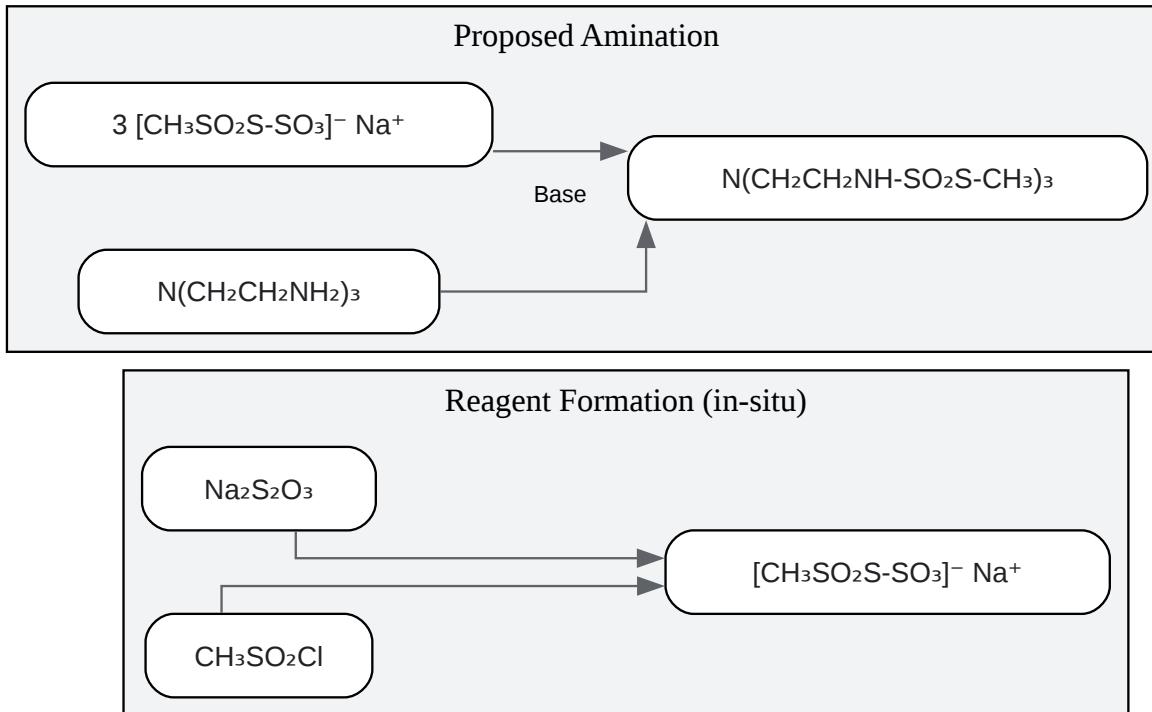


### Step 1b: Amination



### Step 1a: Chlorination





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